Spectroscopic Profile of 2-Bromo-5-fluorophenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-5-fluorophenol*
CAS No.:	*147460-94-4*
Cat. No.:	*B114175*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectroscopic data for the compound **2-Bromo-5-fluorophenol** (CAS No. 147460-41-1). The information herein is compiled from various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), to facilitate its use in research, quality control, and drug development.

Chemical Structure and Properties

- IUPAC Name: **2-bromo-5-fluorophenol**
- Molecular Formula: C_6H_4BrFO
- Molecular Weight: 191.00 g/mol
- Appearance: Clear colorless to pale yellow liquid[1]
- CAS Number: 147460-41-1[1]

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Spectroscopic Data

The following sections present the available quantitative and qualitative spectroscopic data for **2-Bromo-5-fluorophenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental ^{1}H and ^{13}C NMR data, including chemical shifts (δ) and coupling constants (J), for **2-Bromo-5-fluorophenol** are not readily available in the public domain spectral databases searched. However, based on the structure and data for analogous compounds, expected chemical shift ranges can be predicted.

Table 1: Predicted ^{1}H NMR Spectral Data for **2-Bromo-5-fluorophenol**

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)
OH	4.5 - 6.0	Broad Singlet	-
H-3	6.8 - 7.2	Doublet of Doublets	J(H-F) ≈ 8-10, J(H-H) ≈ 2-3
H-4	6.6 - 7.0	Triplet of Doublets	J(H-H) ≈ 8-9, J(H-F) ≈ 8-10
H-6	7.2 - 7.5	Doublet of Doublets	J(H-H) ≈ 8-9, J(H-F) ≈ 4-6

Table 2: Predicted ^{13}C NMR Spectral Data for **2-Bromo-5-fluorophenol**

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Carbon	Predicted Chemical Shift (ppm)
C-1 (C-OH)	150 - 158 (d, J(C-F) ≈ 2-4 Hz)
C-2 (C-Br)	108 - 115 (d, J(C-F) ≈ 2-4 Hz)
C-3	115 - 125 (d, J(C-F) ≈ 20-25 Hz)
C-4	110 - 120 (d, J(C-F) ≈ 20-25 Hz)
C-5 (C-F)	158 - 165 (d, J(C-F) ≈ 240-250 Hz)
C-6	125 - 135 (d, J(C-F) ≈ 8-10 Hz)

Infrared (IR) Spectroscopy

An Attenuated Total Reflectance (ATR) FT-IR spectrum of **2-Bromo-5-fluorophenol** has been recorded. The key vibrational frequencies are characteristic of a substituted aromatic phenol.

Table 3: Characteristic IR Absorption Bands for **2-Bromo-5-fluorophenol**

Wavenumber (cm^{-1})	Intensity	Assignment
3550 - 3200	Strong, Broad	O-H stretch (phenolic)
3100 - 3000	Medium	Aromatic C-H stretch
1600 - 1450	Medium to Strong	Aromatic C=C ring stretching
1260 - 1180	Strong	C-O stretch (phenolic)
1150 - 1000	Strong	C-F stretch
700 - 500	Medium to Strong	C-Br stretch

Mass Spectrometry (MS)

The mass spectrum of **2-Bromo-5-fluorophenol** shows a characteristic isotopic pattern for a molecule containing one bromine atom.

Table 4: Key Mass Spectrometry Data for **2-Bromo-5-fluorophenol**

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m/z	Relative Intensity	Assignment
192	High	$[M+2]^+$ molecular ion (with ^{81}Br)
190	High	$[M]^+$ molecular ion (with ^{79}Br)
111	Moderate	$[M - Br]^+$
83	Moderate	Fragment ion

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques discussed.

NMR Spectroscopy

- Sample Preparation: Approximately 5-10 mg of **2-Bromo-5-fluorophenol** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard (δ 0.00 ppm).

- ^1H NMR Acquisition: Proton NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer. Standard acquisition parameters include a 30-degree pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Acquisition: Carbon-13 NMR spectra are acquired on the same instrument, often at a frequency of 100 or 125 MHz. Proton decoupling is typically used to simplify the spectrum to single lines for each carbon. A longer relaxation delay (e.g., 2-5 seconds) and a larger number of scans are generally required due to the low natural abundance of ^{13}C.

ATR-FTIR Spectroscopy

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory (e.g., a diamond crystal).

- Sample Application: A small drop of liquid **2-Bromo-5-fluorophenol** is placed directly onto the clean ATR crystal.

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- Data Acquisition: The spectrum is recorded over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. A background spectrum of the clean, empty crystal is recorded prior to the sample measurement and automatically subtracted.

Mass Spectrometry (GC-MS)

- Sample Introduction: The sample is typically introduced via a Gas Chromatograph (GC) for separation prior to ionization. A dilute solution of **2-Bromo-5-fluorophenol** in a volatile organic solvent (e.g., dichloromethane, ethyl acetate) is injected into the GC.
- Ionization: Electron Ionization (EI) at 70 eV is a common method for generating ions.
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, ion trap).
- Detection: The abundance of each ion is measured by a detector to generate the mass spectrum.

Visualization of Molecular Structure

The following diagram illustrates the chemical structure of **2-Bromo-5-fluorophenol** with atom numbering for NMR correlation.

Caption: Chemical structure of **2-Bromo-5-fluorophenol**.

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References

- 1. 2-Bromo-5-fluorophenol, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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